Technical Monograph: 4-(Aminomethyl)-N-(2-fluoroethyl)cyclohexanamine

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Compound of Interest

Compound Name:	*4-(Aminomethyl)-N-(2-fluoroethyl)cyclohexanamine*
Cat. No.:	*B13703796*

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CAS: 2297116-13-1 | Formula: C

H

FN

| M.W.: 174.26 g/mol [1][2]

Executive Summary

4-(Aminomethyl)-N-(2-fluoroethyl)cyclohexanamine represents a high-value bifunctional building block in modern medicinal chemistry.[2] Characterized by an unsymmetrical diamine core, it combines a rigid cyclohexane scaffold with two chemically distinct amine termini: a primary aminomethyl group and a secondary

-(2-fluoroethyl) amine.[2]

This specific molecular architecture addresses three critical challenges in lead optimization:

- Metabolic Stability: The

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-fluoroethyl group blocks

-dealkylation, a common metabolic soft spot in ethyl-substituted amines.[2]

- pKa Modulation: The electron-withdrawing fluorine atom lowers the basicity of the secondary amine, potentially improving oral bioavailability and reducing off-target liability (e.g., hERG inhibition).[2]
- Conformational Control: The cyclohexane core offers defined exit vectors (cis/trans isomerism), superior to flexible linear alkyl linkers for entropy-favored binding.[2]

Physicochemical Profile & Structural Analysis

Structural Logic

The molecule consists of a 1,4-disubstituted cyclohexane ring.[1][2] The "4-(Aminomethyl)" designation implies a methylene spacer separating the primary amine from the ring, increasing rotational freedom at that terminus, while the secondary amine is directly attached to the ring (based on standard nomenclature conventions for this class) or attached via the fluoroethyl chain.[2]

Correction on Nomenclature: Based on the CAS structure assignment, the core is cyclohexanamine (amine on ring).[2]

- Position 1:

  (Secondary amine, reduced basicity).[2]
- Position 4:

  (Primary amine, high nucleophilicity).[2]

The Fluorine Effect (Bioisosterism)

The introduction of the fluorine atom at the

-position relative to the amine is a strategic design element.[2]

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Property	Standard Ethyl Amine ( )	Fluoroethyl Amine ( )	Impact on Drug Design
pKa (approx)	~10.5 - 10.8	~8.5 - 9.0	Improved membrane permeability; reduced lysosomal trapping.[2]
Metabolic Stability	Low (susceptible to CYP450 dealkylation)	High	C-F bond resists oxidation; blocks -hydroxylation.[2]
Lipophilicity (LogD)	Moderate	Slightly Lower	Fluorine is polar but lipophilic; lowers LogD by reducing ionization.[2]

Stereochemistry Considerations

While CAS 2297116-13-1 is often supplied as a specific isomer or mixture depending on the vendor, the trans-isomer is typically preferred in linker design (e.g., PROTACs) because it enforces an extended conformation, maximizing the distance between the two warheads.[2] The cis-isomer adopts a "U-shape," useful for macrocyclization.[2]

Synthetic Methodologies

Synthesis of this unsymmetrical diamine requires distinguishing the two nitrogen centers.[2] The most robust industrial route involves the reductive amination of a protected precursor.[2]

Recommended Synthetic Pathway

Note: This protocol assumes starting from the commercially available 4-cyanocyclohexanone or protected 4-aminomethylcyclohexanone.[2]

Step 1: Introduction of the Fluoroethyl Group Reductive amination of 4-(Boc-aminomethyl)cyclohexanone with 2-fluoroethanamine.[2]

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- Reagents: 4-(Boc-aminomethyl)cyclohexanone, 2-fluoroethanamine hydrochloride, STAB (Sodium Triacetoxyborohydride), DCE (Dichloroethane), AcOH.[2]
- Mechanism: Formation of the iminium ion followed by selective hydride transfer.[2]
- Key Control: Use of STAB prevents reduction of the ketone prior to imine formation.[2]

Step 2: Deprotection Removal of the Boc group to yield the free primary amine.[2]

- Reagents: 4M HCl in Dioxane or TFA/DCM.
- Purification: The final product is best isolated as a dihydrochloride salt to prevent air oxidation and enhance shelf stability.[2]

Visualization of Synthetic Logic

The following diagram illustrates the chemoselective functionalization workflow, highlighting how to exploit the reactivity difference between the primary and secondary amines.

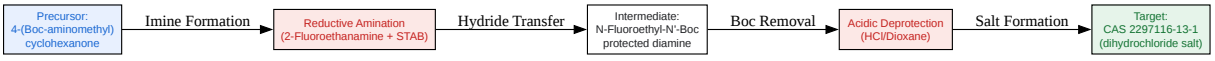

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Figure 1: Synthetic workflow for the generation of CAS 2297116-13-1 from protected ketone precursors.

Applications in Drug Design[2][3]

Fragment-Based Drug Discovery (FBDD)

This molecule serves as an ideal "fragment grower."[2]

- Vector 1 (Primary Amine): Can be coupled to carboxylic acids (via amide coupling) or halides (via S

  Ar) to attach to the core scaffold.[2]

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- Vector 2 (Fluoroethyl Amine): Acts as a solvent-exposed tail.[2] The fluorine atom can engage in multipolar interactions with protein backbone carbonyls or sequester into small hydrophobic pockets.[2]

PROTAC Linkers

The cyclohexane ring provides rigidity, reducing the entropic penalty of binding compared to flexible PEG chains.[2] The fluoroethyl group modulates the solubility of the linker without adding excessive lipophilicity.[2]

18F-PET Tracer Precursor

While this CAS contains stable Fluorine-19, it is the "cold standard" for developing Fluorine-18 radiotracers.[2] The corresponding tosylate precursor (where F is replaced by OTs) allows for late-stage radiofluorination.[2]

Experimental Protocols

Chemoselective Acylation Protocol

Objective: Selectively functionalize the primary amine (-CH

NH

) while leaving the secondary fluoroethyl amine intact.[2]

Rationale: The primary amine is less sterically hindered and more nucleophilic than the secondary amine (which is also electronically deactivated by the

-fluorine).[2]

Materials:

- CAS 2297116-13-1 (2HCl salt)[2]
- Acylating agent (e.g., Acid Chloride or NHS-ester)[2]
- Base: DIPEA (Diisopropylethylamine)[2]
- Solvent: DMF or DCM (Anhydrous)[2]

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Procedure:

- Dissolution: Dissolve 1.0 eq of CAS 2297116-13-1 (2HCl) in anhydrous DMF (0.1 M concentration).
- Activation: Add 2.2 eq of DIPEA. Stir for 5 minutes at 0°C to liberate the free base.
- Addition: Add 0.95 eq of the Acylating Agent dropwise over 10 minutes. Note: Using a slight deficit of the electrophile ensures the highly reactive primary amine consumes it before the secondary amine reacts.[2]
- Reaction: Stir at 0°C for 30 minutes, then warm to RT for 1 hour.
- Validation: Monitor by LC-MS. The primary amide product (M+Acyl) should be the dominant species (>90%).[2]

Handling & Stability[2]

- Hygroscopicity: As a free base, this diamine is hygroscopic and will absorb CO

  from the air (forming carbamates).[2]
- Storage: Store as the dihydrochloride (2HCl) or dihydrobromide salt at -20°C under argon.
- Safety: The fluoroethyl group can metabolize to fluoroacetate/fluoroacetaldehyde in vivo (toxic), but in the context of a stable drug molecule, this risk is mitigated if the amine is not metabolically cleaved.[2] Handle with standard PPE for fluorinated amines.[2]

References

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Sources

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- 2. 1,4-Diaminocyclohexane | C6H14N2 | CID 18374 - PubChem [pubchem.ncbi.nlm.nih.gov]
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